

# Technical Support Center: Vitamin U Chloride (S-Methylmethionine Sulfonium Chloride)

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## Compound of Interest

Compound Name: Vitamin U chloride

Cat. No.: B13406642

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the purity, quality control, and experimental use of **Vitamin U chloride** (S-Methylmethionine Sulfonium Chloride, MMSC).

## Frequently Asked Questions (FAQs)

Q1: What is **Vitamin U chloride** and what are its common applications in research?

A1: **Vitamin U chloride**, chemically known as S-Methylmethionine Sulfonium Chloride (MMSC), is a derivative of the amino acid methionine.<sup>[1][2]</sup> While not a true vitamin, it is often referred to as "Vitamin U" due to its historical association with potential benefits for gastrointestinal health.<sup>[1][2]</sup> In research, it is primarily investigated for its anti-ulcer, anti-inflammatory, antioxidant, and cytoprotective properties.<sup>[2][3][4]</sup> It is also used in studies related to wound healing and liver protection.<sup>[4][5]</sup>

Q2: What are the typical purity specifications for research-grade **Vitamin U chloride**?

A2: High-quality, research-grade **Vitamin U chloride** should be a white crystalline powder with a purity of 98% or higher. Key quality control specifications from various suppliers are summarized in the table below.

Q3: How should I store **Vitamin U chloride** to ensure its stability?

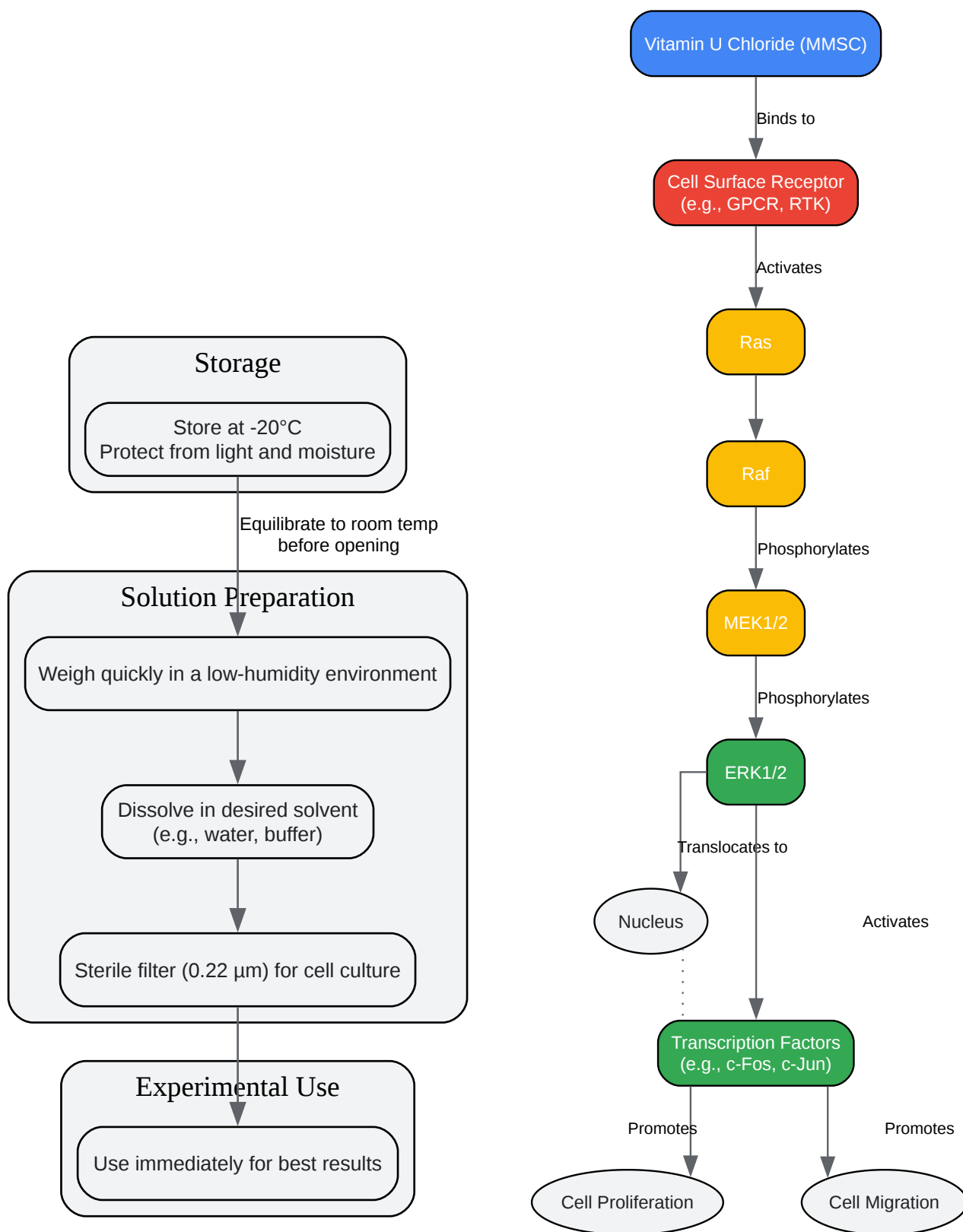
A3: **Vitamin U chloride** is known to be unstable when exposed to light and air.<sup>[1]</sup> It is also hygroscopic, meaning it readily absorbs moisture from the atmosphere. Therefore, it is crucial to store it in a tightly sealed container, protected from light, in a cool and dry place. For long-term storage, temperatures of -20°C are recommended for the powder form.<sup>[6]</sup> Stock solutions should be prepared fresh; if storage is necessary, they should be kept at -20°C for no longer than one month.<sup>[6]</sup>

Q4: What are the common degradation products of **Vitamin U chloride**?

A4: The primary degradation of **Vitamin U chloride** can lead to the formation of dimethyl sulfide (which has a characteristic unpleasant odor) and homoserine. Under oxidative conditions, methionine sulfoxide can also be a degradation product. Thermal degradation follows first-order kinetics and is influenced by pH and temperature.<sup>[7]</sup>

## Troubleshooting Guides

### Experimental Workflow: General Handling and Preparation of Vitamin U Chloride Solutions



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## References

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